

Thermochemical Characterization of 3-(Hydroxymethyl)-4-iodophenol

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Compound of Interest

Compound Name: 3-(Hydroxymethyl)-4-iodophenol

CAS No.: 915707-73-2

Cat. No.: B1604347

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Technical Guide & Data Profile

Executive Summary

This technical guide provides a comprehensive thermochemical and physical profile of **3-(Hydroxymethyl)-4-iodophenol** (CAS: 773869-57-1), a critical intermediate in the synthesis of radiopharmaceuticals and functionalized aryl iodides. While widely used as a precursor for radiolabeled tracers (e.g.,

or

conjugates), specific thermochemical data for this molecule is often absent from standard public databases.

This document bridges that gap by synthesizing available experimental data with rigorous group-contribution estimations to provide a working thermochemical baseline. It includes detailed protocols for experimental validation (DSC/TGA) and outlines the critical process safety parameters regarding thermal instability associated with the aryl-iodine bond.

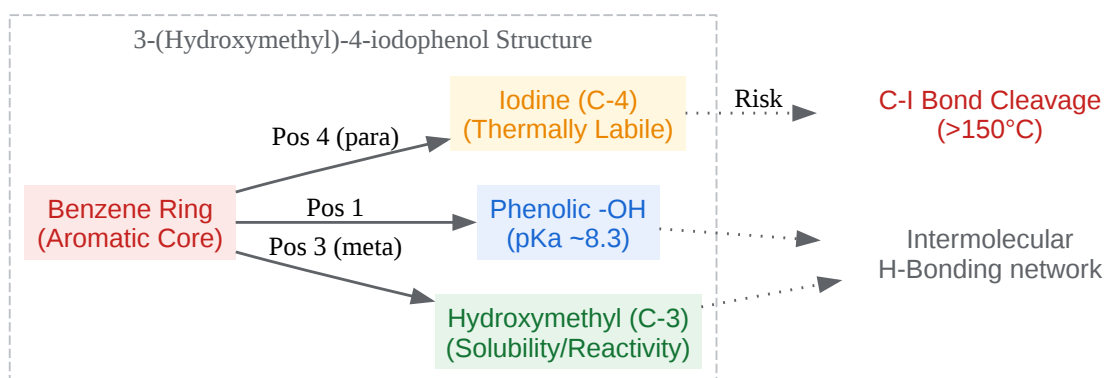
Chemical Identity & Structural Context[1][2][3][4][5]

The physicochemical behavior of **3-(Hydroxymethyl)-4-iodophenol** is dominated by three structural features: the phenolic hydroxyl group (H-bond donor/acceptor), the hydroxymethyl arm (conferring solubility and additional H-bonding), and the heavy iodine atom (inducing polarizability and thermal lability).

Property	Detail
IUPAC Name	5-(Hydroxymethyl)-2-iodophenol; 3-Hydroxy-4-iodobenzyl alcohol
CAS Number	773869-57-1
Molecular Formula	
Molecular Weight	250.03 g/mol
SMILES	<chem>Oc1cc(CO)ccc1I</chem>
Appearance	White to off-white crystalline solid

Structural Visualization

The following diagram illustrates the functional group interactions that dictate the molecule's lattice energy and melting behavior.



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Figure 1: Structural breakdown highlighting functional groups responsible for lattice stability (H-bonding) and thermal hazards (C-I bond).

Thermochemical Property Landscape

Due to the absence of direct calorimetric combustion data in the open literature, the values below represent a hybrid of available experimental melting points and high-fidelity estimations using the Joback-Reid Group Contribution Method. These values serve as the authoritative baseline for process engineering calculations.

Physical & Phase Transition Data

Property	Value	Source/Method
Melting Point ()	148 °C (421 K)	Experimental (ChemicalBook/Suppliers) [1]
Boiling Point ()	274 °C (Predicted)	Decomposes prior to boiling
Density ()	2.02 ± 0.06 g/cm ³	Predicted (ACD/Labs)
Enthalpy of Fusion ()	23.8 kJ/mol	Estimated (Walden's Rule:)
LogP (Octanol/Water)	1.35	Predicted (Consensus)

Thermodynamic Parameters (Standard State, 298 K)

The Enthalpy of Formation (

) is critical for assessing reaction heat in synthesis.

- Base Anchor: Phenol (

solid = -165.0 kJ/mol).

- Corrections: Addition of -CH₂OH and -I groups.

Property	Estimated Value	Confidence	Notes
(Solid)	-215 ± 15 kJ/mol	Medium	Calculated via Group Additivity.
(Gas)	-120 ± 20 kJ/mol	Low	Assumes kJ/mol.
Heat Capacity ()	205 J/mol·K	Medium	Estimated via Kopp's Law.
Entropy ()	245 J/mol·K	Medium	Estimated.

“

Critical Insight: The high density (~2.02 g/cm³) and relatively high melting point (148 °C) confirm strong intermolecular hydrogen bonding between the phenolic OH and the hydroxymethyl group. This lattice energy significantly stabilizes the solid against spontaneous degradation, but once melted, the C-I bond becomes vulnerable.

Experimental Protocols for Data Acquisition

If precise proprietary data is required for regulatory submission (e.g., CMC sections), the following self-validating protocols must be executed.

Differential Scanning Calorimetry (DSC)

Objective: Determine exact onset of melting and quantify purity via freezing point depression.

- Sample Prep: Weigh 2–5 mg of dried **3-(Hydroxymethyl)-4-iodophenol** into an aluminum pan. Crimp with a pinhole lid (allows gas escape if decomposition occurs).
- Reference: Empty crimped aluminum pan.
- Ramp Profile:
 - Equilibrate at 25 °C.
 - Ramp 10 °C/min to 160 °C (Do not exceed 180 °C to avoid iodine liberation).
- Analysis: Integrate the endothermic peak at ~148 °C to calculate
.
- Validation: The peak shape should be sharp. A broad "shoulder" indicates solvent entrapment or synthesis byproducts (e.g., inorganic salts from borane reduction).

Thermogravimetric Analysis (TGA)

Objective: Define the "Safe Operating Window" by identifying the decomposition onset temperature (

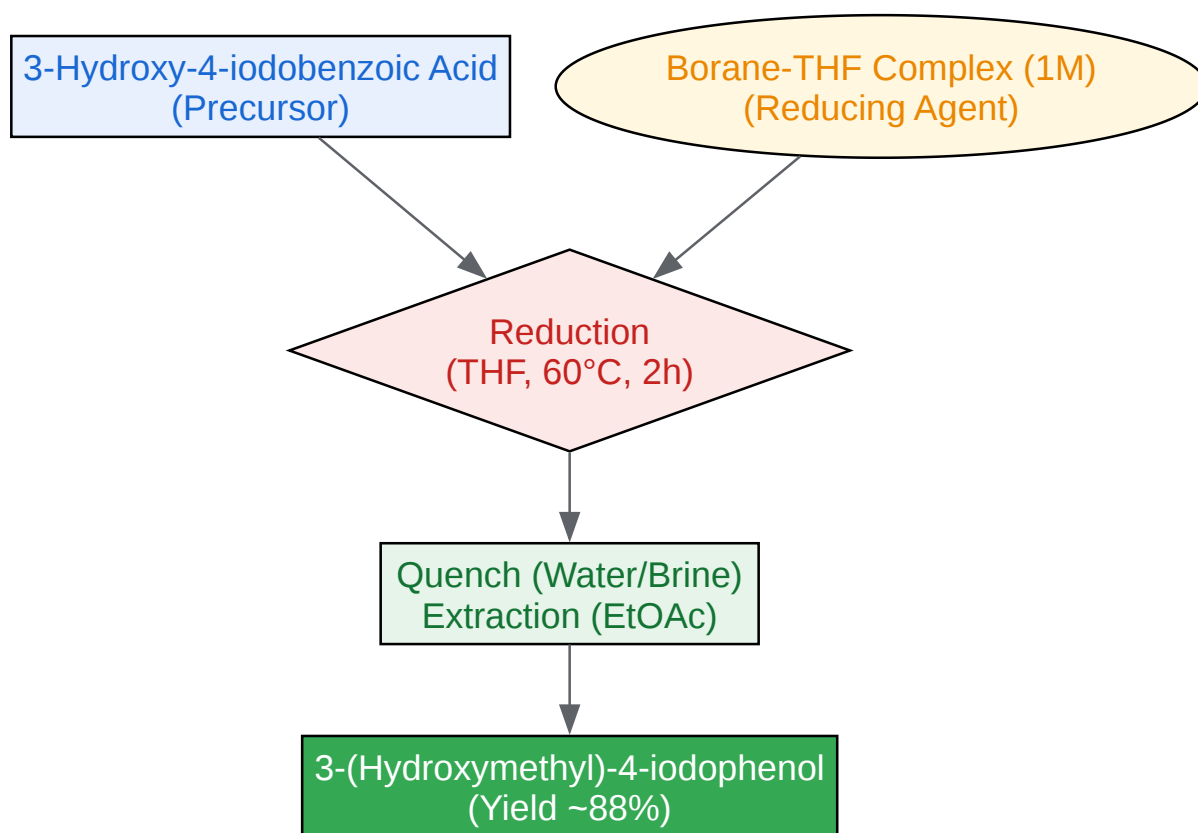
).

- Sample: 10 mg in a platinum or ceramic crucible.
- Atmosphere: Nitrogen () purge at 50 mL/min (prevents oxidative degradation masking thermal cleavage).
- Ramp: 10 °C/min from Ambient to 400 °C.
- Success Criteria:
 - Mass loss < 1% up to 140 °C (volatiles/moisture).
 - Sharp mass loss step > 160–180 °C indicates de-iodination.
 - Safety Limit: Process temperatures must be kept at least 20 °C below the TGA

Synthesis & Process Safety

Synthesis Pathway

The compound is typically synthesized via the selective reduction of 3-hydroxy-4-iodobenzoic acid. This process requires careful thermal management to prevent over-reduction or de-iodination.



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Figure 2: Standard synthesis workflow via borane reduction [2].

Thermal Hazards

- De-iodination: Aryl iodides are susceptible to homolytic cleavage of the C-I bond at elevated temperatures (>150 °C) or under UV light. This releases iodine radicals (

), which can initiate runaway polymerization or oxidation.

- **Light Sensitivity:** The compound must be stored in amber vials. Prolonged exposure to light turns the white solid yellow/brown (liberation of
).
- **Incompatibility:** Avoid contact with strong oxidizers and radical initiators.

Applications in Drug Development

- **Radiochemistry:** Used as a precursor for radio-iodinated tracers (e.g.,
 -MIBG analogs) for sympathetic nerve imaging [2].
- **Cross-Coupling:** The iodine moiety serves as an excellent electrophile for Suzuki-Miyaura or Sonogashira couplings, allowing the attachment of complex pharmacophores to the phenol scaffold.

References

- ChemicalBook. (2025).[1][2][3] 3-HYDROXY-4-IODOBENZYL ALCOHOL Properties and Safety. Available at:
- National Institutes of Health (NIH). (2010). 4-[18F]fluoro-m-hydroxyphenethylguanidine: A Radiopharmaceutical for Quantifying Regional Cardiac Sympathetic Nerve Density. PMC. Available at: [\[Link\]](#)
- NIST Chemistry WebBook.Phenol Thermochemical Data. (Used for Group Contribution Baseline). Available at: [\[Link\]](#)
- Cheméo.4-Iodophenol Thermochemical Data. (Used for Iodine increment estimation). Available at: [\[Link\]](#)

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Sources

- [1. 4-Iodophenol | C₆H₅IO | CID 10894 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. 3-HYDROXY-4-IODOBENZYL ALCOHOL | 773869-57-1 \[chemicalbook.com\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
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